

Application Notes and Protocols for In Vivo Staining with Di-2-ANEPQ

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Compound of Interest

Compound Name: Di-2-ANEPQ

Cat. No.: B15553596

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Introduction

Di-2-ANEPQ is a water-soluble, voltage-sensitive fluorescent dye widely utilized for monitoring membrane potential changes in living cells. Its application in in vivo studies, particularly with two-photon microscopy, enables real-time visualization of cellular electrical activity in the context of a whole organism. This document provides detailed protocols for in vivo staining of both cardiac and neuronal tissues with **Di-2-ANEPQ**, summarizing key experimental parameters and offering visual guides for experimental workflows.

Di-2-ANEPQ is an amino-naphthyl-ethenyl-pyridinium (ANEP) dye that exhibits a change in its fluorescence emission in response to alterations in the surrounding electric field. This property makes it an excellent tool for observing action potentials and other fluctuations in membrane potential in excitable cells like cardiomyocytes and neurons.^{[1][2]} Its water solubility facilitates its use in in vivo applications, allowing for systemic or localized delivery.^{[1][3]}

Data Presentation

The following table summarizes the quantitative data for the in vivo staining protocols described in this document.

Parameter	Cardiac Staining (Intravenous)	Neuronal Staining (Topical Application)
Animal Model	Mouse	Mouse/Rat
Dye Preparation	5 mM stock in deionized water	1-5 mM in artificial cerebrospinal fluid (aCSF)
Storage	-20°C, protected from light	-20°C, protected from light
Administration Route	Intravenous (tail vein)	Topical (direct application to exposed brain)
Injection Volume	60-80 µL of 5 mM stock solution	10-50 µL
Final Concentration	Estimated <200 µM in blood volume	Not directly applicable
Incubation Time	30-60 minutes before imaging	20-60 minutes
Excitation Wavelength	910 nm (Two-Photon)	~900-920 nm (Two-Photon)
Emission Filter	575-630 nm band-pass	~560-650 nm band-pass

Experimental Protocols

Protocol 1: In Vivo Staining of Cardiomyocytes via Intravenous Injection

This protocol is adapted from a method for intravital imaging of cardiac function at the single-cell level in mice.^[1]

Materials:

- **Di-2-ANEPEQ** dye
- Deionized water

- Anesthetized mouse
- Tail vein catheter
- Two-photon microscope

Procedure:

- Dye Preparation:
 - Prepare a 5 mM stock solution of **Di-2-ANEPEQ** by dissolving 5 mg of the dye in 1.83 mL of deionized water.
 - Aliquot and store the stock solution at -20°C, protected from light.
- Animal Preparation:
 - Anesthetize the mouse according to your institution's approved animal care and use protocols.
 - Surgically expose the heart for imaging. This may involve a thoracotomy and the use of a tissue stabilizer to minimize motion artifacts.
- Dye Administration:
 - Insert a catheter into the tail vein of the anesthetized mouse.
 - Inject 60-80 µL of the 5 mM **Di-2-ANEPEQ** stock solution intravenously.
- Incubation:
 - Allow the dye to circulate and label the cell membranes for 30-60 minutes before commencing imaging.
- Two-Photon Imaging:
 - Position the mouse on the microscope stage.
 - Use a two-photon excitation wavelength of approximately 910 nm.

- Collect the epifluorescence signal using a band-pass filter between 575 and 630 nm.

Protocol 2: In Vivo Staining of Neurons via Topical Application

This protocol is a generalized procedure for staining the brain surface, based on common practices for in vivo two-photon imaging of the central nervous system.

Materials:

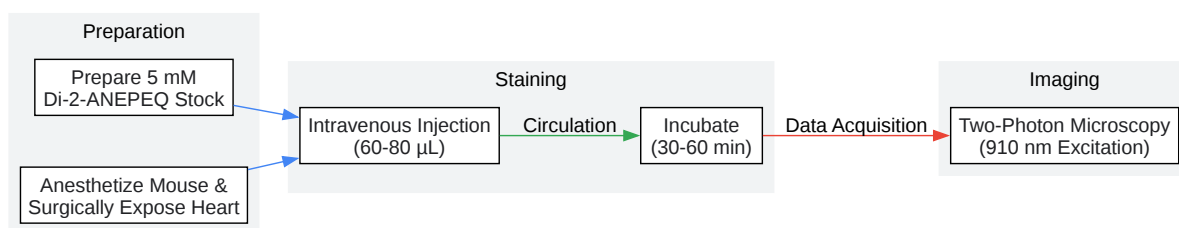
- **Di-2-ANEPEQ** dye
- Artificial cerebrospinal fluid (aCSF)
- Anesthetized mouse or rat
- Surgical equipment for craniotomy
- Two-photon microscope

Procedure:

- Dye Preparation:
 - Prepare a 1-5 mM working solution of **Di-2-ANEPEQ** in aCSF.
 - Store the solution at -20°C, protected from light, and warm to room temperature before use.
- Animal Preparation:
 - Anesthetize the animal according to approved protocols.
 - Perform a craniotomy to expose the brain region of interest. Ensure the dura mater is carefully removed.
- Dye Administration:

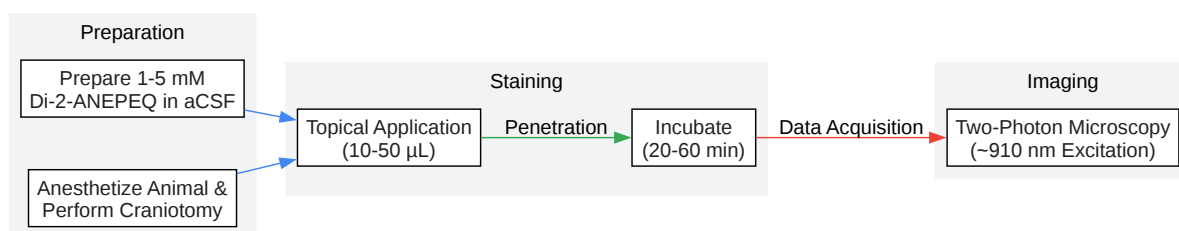
- Carefully apply 10-50 μL of the **Di-2-ANEPEQ** solution directly onto the exposed cortical surface.
- Incubation:
 - Allow the dye to penetrate the tissue for 20-60 minutes. The optimal incubation time may need to be determined empirically.
 - During incubation, keep the exposed brain surface moist with aCSF.
- Washing (Optional):
 - Gently wash the brain surface with fresh aCSF to remove excess dye and reduce background fluorescence.
- Two-Photon Imaging:
 - Position the animal under the two-photon microscope.
 - Use an excitation wavelength in the range of 900-920 nm.
 - Collect the fluorescence signal using a band-pass filter appropriate for **Di-2-ANEPEQ**'s emission spectrum (e.g., 560-650 nm).

Mandatory Visualization



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Caption: Workflow for in vivo cardiac staining with **Di-2-ANEPEQ**.



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Caption: Workflow for in vivo neuronal staining with **Di-2-ANEPEQ**.

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